

# Molecular Formula and Key Data

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**Compound Focus:** Zileuton-13C2,15N

Cat. No.: S12860184

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The key difference between **Zileuton-13C2,15N** and the unlabeled compound is the substitution of two carbon-12 atoms with carbon-13 (<sup>13</sup>C) and one nitrogen-14 atom with nitrogen-15 (<sup>15</sup>N) [1]. This results in a distinct molecular formula and molar mass.

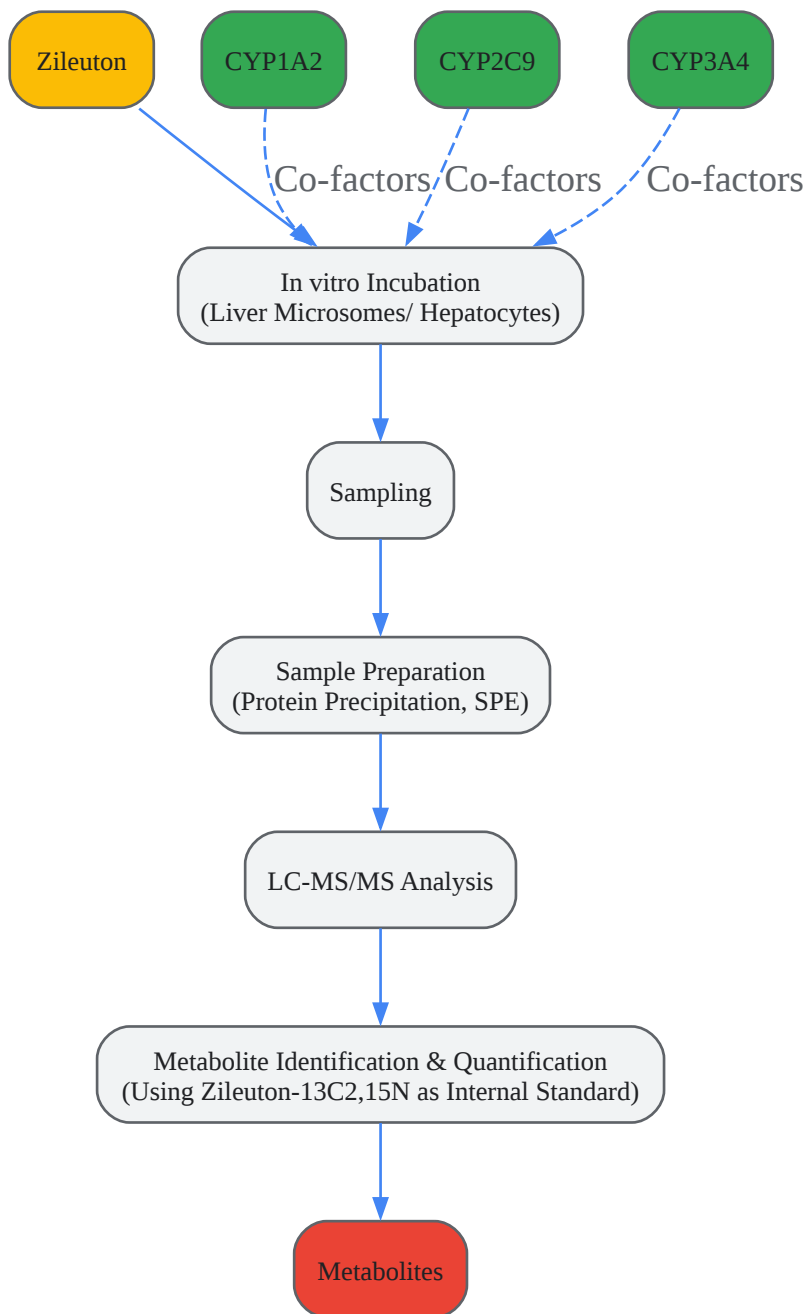
Property	Zileuton-13C2,15N	Unlabeled Zileuton
Molecular Formula	C <sub>9</sub> <sup>13</sup> C <sub>2</sub> H <sub>8</sub> N <sup>15</sup> N <sub>0</sub> <sub>2</sub> S [1]	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> S [2] [3] [4]
Molar Mass	235.24 g/mol [1]	236.29 g/mol [2] [3] [4]
CAS Number	Information absent	111406-87-2 [2] [3] [4]

## Research Applications and Protocols

**Zileuton-13C2,15N** serves as an internal standard in Mass Spectrometry (MS)-based assays, improving the accuracy and reliability of quantitative measurements [1].

## In Vitro Metabolic Studies

Stable isotope-labeled Zileuton is used to investigate the drug's metabolic profile. The compound is metabolized in the liver primarily by the cytochrome P450 enzymes **CYP1A2**, **CYP2C9**, and **CYP3A4** [2].

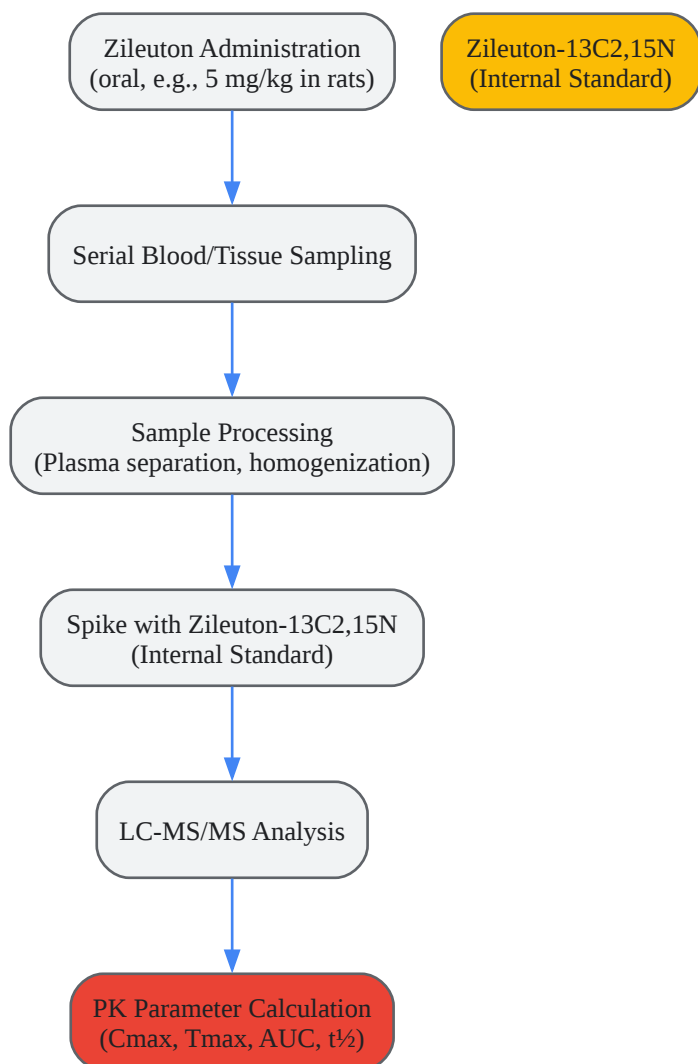


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*In vitro workflow for Zileuton metabolism studies using stable isotope-labeled internal standard.*

## In Vivo Pharmacokinetic (PK) Studies

Researchers administer Zileuton to animal models and use **Zileuton-13C2,15N** as an internal standard to accurately measure the drug concentration in plasma or tissues over time [1] [5].



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*In vivo pharmacokinetic study workflow using **Zileuton-13C2,15N** as an internal standard for accurate quantification.*

## Handling and Important Safety Notes

- **Research Use Only:** This product is intended for research purposes and is not for human or diagnostic use [1].
- **Storage:** Store at room temperature; specific storage conditions should be followed as per the Certificate of Analysis [1].
- **Bioactivity:** **Zileuton-13C2,15N** retains the bioactivity of the unlabeled compound, acting as a potent and selective inhibitor of 5-lipoxygenase (5-LO), the initial enzyme in the leukotriene biosynthesis

pathway from arachidonic acid [1] [2] [6].

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## References

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